

# Isobutyl salicylate solubility in organic solvents

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## Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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## Fundamental Physicochemical Properties

The table below summarizes the key identified properties of **isobutyl salicylate** that are relevant for its handling and formulation. [1] [2] [3]

Property	Value / Description
CAS Registry Number	87-19-4 [1] [2] [4]
Molecular Formula	$C_{11}H_{14}O_3$ [1] [2] [4]
Molecular Weight	194.23 g/mol [1] [2] [4]
Appearance	Colorless to pale yellow, clear mobile liquid [1] [2] [3]
Odor	Sweet, harsh, herbal, floral with clover or orchid nuances [1] [2] [4]
Density (at 20°C)	1.059 - 1.069 g/mL [1] [2] [3]
Refractive Index ( $n_D^{20}$ )	1.5050 - 1.5100 [1] [2] [3]
Boiling Point	259 - 267 °C [1] [3] [5]
Flash Point	110 - 121 °C (Closed Cup) [2] [3]

Property	Value / Description
Water Solubility	Practically insoluble or very low (approx. 19.5 mg/L at 20°C) [1] [2] [5]
Log P (Partition Coefficient)	3.32 - 4.09 (Indicating high lipophilicity) [1] [6] [5]

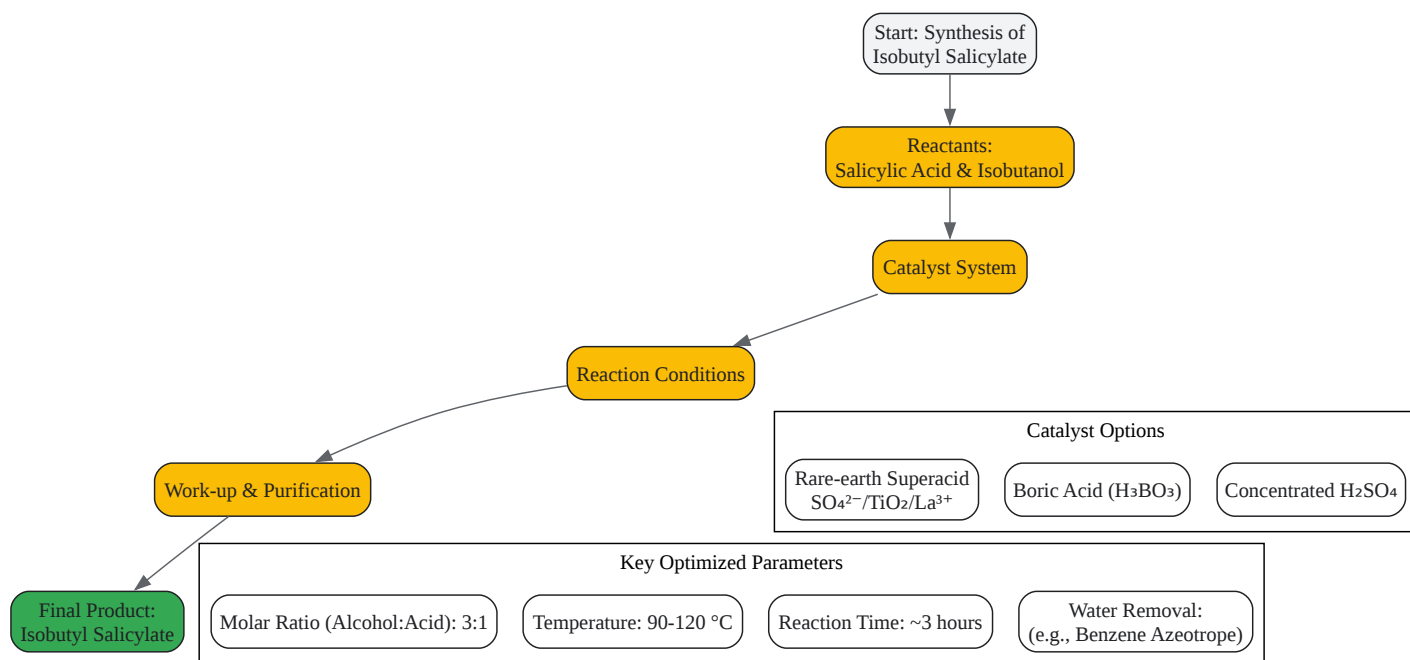
## General Solubility Characteristics

While quantitative data for a wide range of solvents is unavailable, the search results provide general solubility profiles:

- **Good Solubility:** **Isobutyl salicylate** is reported to be **soluble in organic solvents and oils** [7] [4]. It is also specifically noted as being miscible in ethanol at room temperature and soluble in most non-volatile oils and mineral oil. [7] [4]
- **Poor Solubility:** It is **insoluble in water and glycerol**. Its solubility in propylene glycol is reported to be limited or poor. [2] [4]

## Synthesis and Industrial Production

**Isobutyl salicylate** is typically produced via esterification. The following diagram illustrates the core synthesis workflow and key optimization parameters based on industrial data. [7]



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The workflow for synthesizing **isobutyl salicylate** involves key catalyst choices and reaction parameter optimization.

The table below compares the different catalyst systems mentioned in the literature for this esterification reaction. [7]

Catalyst	Key Features & Reaction Conditions	Reported Yield	Reference
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| **Rare-earth Superacid** ( $\text{SO}_4^{2-}/\text{TiO}_2/\text{La}^{3+}$ ) | Molar ratio (alcohol:acid) 3:1, 3 hours, 90-120°C, uses benzene for water removal. | ~96.2% | [7] | | **Boric Acid** ( $\text{H}_3\text{BO}_3$ ) | Effective with equimolar mixtures of acid and alcohol; commercially available, low cost, environmentally friendly. | 90-95% | [7] | | **Sulfuric Acid** ( $\text{H}_2\text{SO}_4$ ) | A traditional method, but can involve variable results and longer reaction times. | Variable | [7] |

## Safety and Handling Information

For laboratory and industrial handling, please note the following safety information:

- **Toxicity Data:** The acute oral  $\text{LD}_{50}$  in rats is reported as 1.56 g/kg, and the acute dermal  $\text{LD}_{50}$  in rabbits is greater than 5 g/kg. [1] [5]
- **GHS Hazard Statements:** **H302** (Harmful if swallowed), **H315** (Causes skin irritation), **H319** (Causes serious eye irritation). [3]
- **Safe Handling:** Wear protective gloves, eye protection, and face protection. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. [3]

## How to Proceed with Solubility Data

The search results lack a detailed, quantitative solubility profile for **isobutyl salicylate** across a range of organic solvents. To obtain this critical data for your drug development work, I suggest the following approaches:

- **Consult Specialized Databases:** Use professional chemical databases like **SciFinder** or **Reaxys**, which often contain curated experimental solubility data.
- **Laboratory Determination:** Consider determining the solubility experimentally using established methods, such as the shake-flask method followed by HPLC or GC analysis, which is common in preformulation studies.
- **Supplier Inquiry:** Directly contact technical support at chemical suppliers like **TCI America** [3] or **Sigma-Aldrich** [8], as they may have unpublished in-house data.

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## References

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